

Technical Whitepaper: 4-Methyl-2,5-dinitrophenol

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Compound of Interest

Compound Name: 4-Methyl-2,5-dinitrophenol

CAS No.: 20294-52-4

Cat. No.: B1590258

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Synthesis, Reactivity Profile, and Industrial Applications of a Key Nitro-Aromatic Intermediate

-Dinitro-p-cresol; 2,5-Dinitro-4-methylphenol.

Executive Summary

4-Methyl-2,5-dinitrophenol is a specialized aromatic nitro compound primarily utilized as an intermediate in the synthesis of amino-functionalized dyes and agrochemicals. Unlike its more common isomer, 4-methyl-2,6-dinitrophenol (DNOC, a herbicide), the 2,5-isomer serves as a critical precursor for 2,5-diamino-4-methylphenol, a key component in oxidative hair dye formulations. This guide provides a comprehensive technical analysis of its physicochemical properties, challenges in regioselective synthesis, and downstream reactivity.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

The compound features a p-cresol core substituted with nitro groups at the ortho and meta positions relative to the hydroxyl group. This substitution pattern creates a unique electronic

environment where the phenol acidity is enhanced, but steric crowding is less pronounced than in the 2,6-isomer.

Table 1: Physicochemical Specifications

Property	Specification
CAS Number	20294-52-4
IUPAC Name	4-Methyl-2,5-dinitrophenol
Molecular Formula	
Molecular Weight	198.13 g/mol
Appearance	Yellow crystalline solid
Melting Point	Typically >80°C (Isomer dependent; 2,6-isomer melts at 77–79°C)
Solubility	Soluble in organic solvents (ethanol, acetone, ethyl acetate); sparingly soluble in water; soluble in alkaline solutions (forming phenolate salts).[1]
Acidity (pKa)	~4.0 – 5.0 (Estimated; enhanced by electron-withdrawing nitro groups)
Stability	Stable under standard conditions; shock-sensitive if dry; explosive decomposition upon rapid heating.

Synthetic Pathways & Manufacturing[2]

The synthesis of **4-methyl-2,5-dinitrophenol** presents a regiochemical challenge. Direct nitration of *p*-cresol overwhelmingly favors the 2,6-isomer (DNOC) due to the synergistic directing effects of the hydroxyl group (ortho/para director) and the methyl group. Accessing the 2,5-isomer requires controlled nitration strategies or specific precursors.

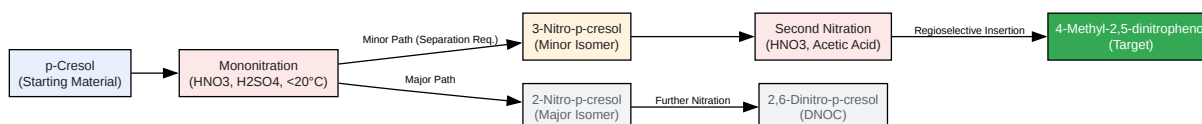
Mechanistic Route: Nitration of *p*-Cresol

Direct nitration of p-cresol typically yields a mixture dominated by 2,6-dinitro-p-cresol.[2] To enrich the 2,5-isomer (often referred to historically as the

-isomer), reaction conditions must be tuned, or a stepwise nitration via 3-nitro-p-cresol must be employed.

- Precursor Preparation: Starting from p-cresol.[2][1]
- Mononitration: Controlled nitration yields 2-nitro-p-cresol (major) and 3-nitro-p-cresol (minor). Separation of the 3-nitro isomer is crucial.
- Dinitration: Nitration of 3-nitro-p-cresol directs the second nitro group to the 6-position (ortho to OH, meta to the first NO₂), yielding 2,5-dinitro-p-cresol (Note: Numbering changes based on IUPAC priority, but the structure corresponds to the 2,5-substitution pattern relative to OH at 1 and Methyl at 4).

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway highlighting the route via 3-nitro-p-cresol to access the 2,5-isomer.

Reactivity & Functionalization

The chemical utility of **4-methyl-2,5-dinitrophenol** lies in its reducibility. The nitro groups are susceptible to reduction, converting the compound into polyfunctional amines essential for dye chemistry.

Reduction to Diamines

The primary industrial reaction is the complete reduction of both nitro groups to yield 2,5-diamino-4-methylphenol. This species is chemically unstable in air (oxidizes rapidly) and is

typically isolated as a sulfate or hydrochloride salt.

- Reagents:

,

, or Sodium Sulfide (

).

- Product: 2,5-Diamino-4-methylphenol sulfate (CAS 65235-31-6).
- Application: A primary intermediate in "oxidation bases" for permanent hair coloring, providing rich brown and purple tones when coupled.

Nucleophilic Aromatic Substitution

The nitro groups, particularly at the 2-position, activate the ring toward nucleophilic attack, although the electron-donating hydroxyl group mitigates this effect compared to dinitrochlorobenzenes.

Applications in R&D and Industry

Hair Dye Manufacturing

The most significant commercial application of the 2,5-isomer is as a precursor to 2,5-diamino-4-methylphenol. Unlike the 2,4-diamino isomers (which have different coupling properties), the 2,5-substitution pattern allows for specific chromophore formation in oxidative dye systems (reaction with couplers like resorcinol).

Metabolic Uncoupling (Toxicology Research)

Like 2,4-Dinitrophenol (DNP), **4-methyl-2,5-dinitrophenol** acts as a protonophore, uncoupling oxidative phosphorylation in mitochondria. It dissipates the proton gradient across the inner mitochondrial membrane, inhibiting ATP synthesis and generating heat. It is used in biochemical research to study cellular respiration and mitochondrial function.

Agrochemical Intermediates

Historically, dinitrocresols (specifically DNOC) were used as herbicides and insecticides. While the 2,6-isomer was dominant, the 2,5-isomer appears as a byproduct or specific intermediate in the synthesis of halogenated dinitrotoluenes (e.g., 4-chloro-3,5-dinitrotoluene).[2]

Safety & Handling Protocols

Hazard Classification:

- Acute Toxicity: High.[3] Fatal if swallowed, in contact with skin, or inhaled.
- Physical Hazard: Explosive properties. Dry dinitrophenols are shock-sensitive.
- Health Hazard: Metabolic stimulant (Hyperthermia risk). Causes yellow staining of skin and tissues.

Handling Procedures:

- Moisture Content: Always maintain the product wet (typically >15% water) to mitigate explosion risks during transport and storage.
- PPE: Full chemical resistant suit, nitrile gloves, and respiratory protection (P3/N99) are mandatory.
- Disposal: Incineration in a chemical waste facility equipped with afterburners and scrubbers for nitrogen oxides ().

References

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